

4-Propoxybenzofuran-6-amine vs. 6-APB: Structural & Biological Activity Guide[1]

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Compound of Interest

Compound Name: 4-Propoxybenzofuran-6-amine

CAS No.: 1330752-97-0

Cat. No.: B11808303

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Executive Summary: The Pharmacophore Divergence

The core difference between these two compounds lies in the position of the amine group relative to the benzofuran ring. This structural variation dictates two completely different biological fates:

- **6-APB** is a CNS-active Monoamine Releaser.[1] It possesses a flexible ethylamine side chain (specifically a 2-aminopropyl moiety) that mimics serotonin and dopamine, allowing it to traverse the Blood-Brain Barrier (BBB) and bind to Monoamine Transporters (MATs).[1]
- **4-Propoxybenzofuran-6-amine** is a Functionalized Aniline.[1] The amine is directly attached to the aromatic ring. This structure generally lacks affinity for monoamine transporters, does not act as a psychostimulant, and is primarily utilized as a scaffold for kinase inhibitors or as a synthetic intermediate.

Feature	6-APB (Benzofury)	4-Propoxybenzofuran-6-amine
CAS Number	286834-85-3	1330752-97-0
Chemical Class	Benzofuran-propylamine (Amphetamine homolog)	Amino-benzofuran (Aniline derivative)
Primary Target	SERT, DAT, NET, 5-HT2A/2B	Kinase domains (theoretical), Synthetic Intermediate
CNS Activity	Potent Entactogen / Stimulant	Negligible / None (Likely Toxic)
Key Substituent	2-aminopropyl at C6	Propoxy at C4; Amine at C6

Detailed Pharmacological Profile

A. 6-APB: The Entactogenic Prototype

Mechanism of Action: 6-APB acts as a triple reuptake inhibitor and releasing agent for serotonin (5-HT), dopamine (DA), and norepinephrine (NE). It is a structural analog of MDA where the methylenedioxy ring is replaced by a benzofuran ring.[\[2\]](#)

- 5-HT2B Agonism: High affinity ($K_i \approx 3.7$ nM), implicated in cardiotoxicity risks.
- 5-HT2A Agonism: Moderate affinity, contributing to psychedelic visual effects.[\[1\]](#)
- DAT/SERT Ratio: Balanced, resulting in "rolling" euphoria similar to MDMA but with longer duration due to the metabolic stability of the benzofuran ring compared to the methylenedioxy ring of MDA/MDMA.

B. 4-Propoxybenzofuran-6-amine: The Chemical Scaffold

Mechanism of Action: This compound lacks the "phenethylamine" pharmacophore required for monoamine transporter recognition.[\[1\]](#)

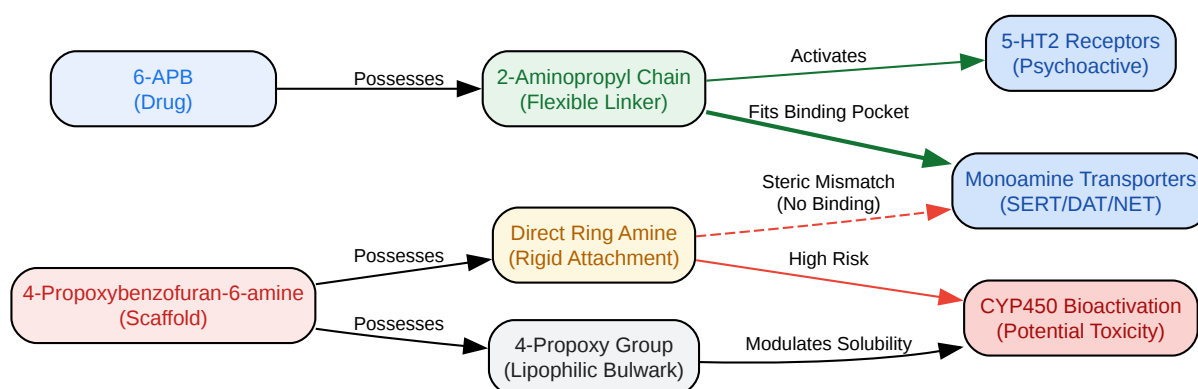
- Aniline Toxicity Potential: Primary aromatic amines (anilines) are often metabolically activated by CYP450 enzymes to form reactive hydroxylamines or quinone imines, which

can cause hepatotoxicity or genotoxicity.

- Kinase Inhibition Potential: Benzofuran-6-amines are often explored in oncology as scaffolds for inhibiting kinases (e.g., VEGFR, EGFR), but they require specific acylation or further substitution to be active. The "4-propoxy" group adds lipophilicity, potentially aiding membrane permeability for intracellular targets, but not for neurotransmitter release.

Structural Activity Relationship (SAR) Visualization[1]

The following diagram illustrates the critical structural divergence that dictates the biological activity of these two molecules.



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Caption: SAR divergence showing why the aminopropyl chain is essential for CNS activity (6-APB), while the direct ring amine (4-Propoxy...) leads to metabolic or off-target pathways.[1]

Experimental Data Comparison

The following data contrasts the established pharmacological parameters of 6-APB with the predicted properties of the 4-Propoxy analog based on aniline SAR.

Parameter	6-APB (Experimental)	4-Propoxybenzofuran-6-amine (Predicted)
SERT Affinity (Ki)	~150 nM (Releaser)	>10,000 nM (Inactive)
5-HT2B Affinity (Ki)	3.7 nM (Potent Agonist)	Low / Inactive
Metabolic Route	Hydroxylation (Ring), Deamination	N-Acetylation, N-Hydroxylation (Tox risk)
Lipophilicity (LogP)	~2.6	~3.1 (Higher due to Propoxy)
Duration of Action	6–10 Hours	N/A (Non-psychoactive)

Protocol: Differentiating the Compounds

If you possess a sample and need to verify its identity (Drug vs. Precursor), use this self-validating analytical workflow:

- Marquis Reagent Test:
 - 6-APB: Rapid purple-to-black transition (characteristic of MDA-like compounds).[\[1\]](#)
 - **4-Propoxybenzofuran-6-amine**: Likely slow brown/orange or no reaction (typical for simple anilines without the activated alkylamine).[\[1\]](#)
- Solubility Check:
 - 6-APB (HCl/Succinate): Water soluble.[\[1\]](#)
 - **4-Propoxybenzofuran-6-amine**: Poor water solubility; requires DMSO or organic solvents.[\[1\]](#)

Synthesis & Precursor Relationship

It is plausible that **4-Propoxybenzofuran-6-amine** is being investigated as a precursor to synthesize a novel hybrid drug, potentially 4-Propoxy-6-APB.[\[1\]](#)

- Hypothetical Synthesis Flow:

- Start with **4-Propoxybenzofuran-6-amine**.[\[1\]](#)[\[3\]](#)
- Convert amine to diazonium salt

Halogen (Sandmeyer reaction).
- Coupling with nitropropene or precursor to install the 2-aminopropyl chain.[\[1\]](#)
- Note: This is a complex route. Standard synthesis of 6-APB usually starts from 3-bromophenol, not an amino-benzofuran.[\[1\]](#)

References

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